

Sonochemical Synthesis of Barium Tungstate (BaWO₄) Photocatalysts: Application Notes and Protocols

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Compound of Interest

Compound Name: *Barium tungstate*

Cat. No.: *B1582774*

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This document provides detailed application notes and experimental protocols for the sonochemical synthesis of **barium tungstate** (BaWO₄) nanoparticles and their application as photocatalysts. The information compiled is intended to guide researchers in the successful synthesis and evaluation of these materials for various applications, including the degradation of organic pollutants.

Introduction to Sonochemical Synthesis of BaWO₄

Barium tungstate (BaWO₄), a scheelite-structured semiconductor, has garnered significant interest as a photocatalyst due to its high chemical stability, non-toxicity, and excellent optical properties.^[1] The sonochemical synthesis method offers a rapid, efficient, and environmentally friendly route to produce BaWO₄ nanoparticles with controlled size and morphology.^{[2][3]} This technique utilizes acoustic cavitation—the formation, growth, and implosive collapse of bubbles in a liquid—to create localized hot spots with extremely high temperatures and pressures, facilitating chemical reactions.^{[3][4]}

Data Presentation: Physicochemical and Photocatalytic Properties

The properties of sonochemically synthesized BaWO₄ and its photocatalytic efficiency are summarized in the tables below.

Property	Value	Synthesis Method	Reference
Crystal Structure	Tetragonal Scheelite	Sonochemical	[1]
Particle Size	~10-15 nm	Sonochemical	[5]
Surface Area	~148.0 ± 0.2 m ² /g	Sonochemical	[5]
Band Gap	~3.2 eV	Sonochemical	[1]

Table 1: Physicochemical Properties of Sonochemically Synthesized BaWO₄. This table outlines the key physical and chemical characteristics of BaWO₄ nanoparticles produced via the sonochemical method.

Pollutant	Catalyst	Catalyst Conc.	Pollutant Conc.	Light Source	Degradation Time	Degradation Efficiency (%)	Reference
Rhodamine B	BaWO ₄	-	-	-	10-15 min (adsorption)	Complete	[1]
Methylene Blue	BaWO ₄	-	-	-	10-15 min (adsorption)	Complete	[1]
Methyl Orange	BaWO ₄	-	-	UV Light	70 min	~80%	[6]
Malachite Green	BaWO ₄ -GO	-	-	Visible Light	110-120 min	-	[6]
Methylene Blue	BaWO ₄ -GO	-	-	Visible Light	110-120 min	-	[6]

Table 2: Photocatalytic Degradation of Organic Dyes using BaWO₄. This table summarizes the efficiency of BaWO₄ in degrading various organic pollutants under different experimental conditions.

Experimental Protocols

I. Sonochemical Synthesis of BaWO₄ Nanoparticles

This protocol describes a general method for the synthesis of BaWO₄ nanoparticles using a sonochemical approach.

Materials:

- Barium nitrate (Ba(NO₃)₂)
- Sodium tungstate dihydrate (Na₂WO₄·2H₂O)
- Deionized water
- Ethanol

Equipment:

- Ultrasonic probe or bath
- Beakers
- Magnetic stirrer
- Centrifuge
- Oven

Procedure:

- Precursor Solution Preparation:
 - Prepare a 0.1 M aqueous solution of barium nitrate.

- Prepare a 0.1 M aqueous solution of sodium tungstate dihydrate.
- Sonochemical Reaction:
 - Place the sodium tungstate solution in a beaker and immerse the ultrasonic probe.
 - While stirring, slowly add the barium nitrate solution dropwise to the sodium tungstate solution.
 - Apply ultrasonic irradiation (e.g., 20 kHz, 100 W) for 30-60 minutes at room temperature. A white precipitate of BaWO₄ will form.
- Purification:
 - Centrifuge the suspension at 4000 rpm for 15 minutes to collect the precipitate.
 - Wash the precipitate repeatedly with deionized water and then with ethanol to remove any unreacted precursors and byproducts.
- Drying:
 - Dry the purified BaWO₄ nanoparticles in an oven at 80°C for 12 hours.
 - The resulting white powder is ready for characterization and photocatalytic studies.

II. Photocatalytic Degradation of Organic Dyes

This protocol outlines the procedure for evaluating the photocatalytic activity of the synthesized BaWO₄ nanoparticles using an organic dye as a model pollutant.

Materials:

- Synthesized BaWO₄ nanoparticles
- Rhodamine B (or other target organic dye)
- Deionized water
- UV lamp or solar simulator

Equipment:

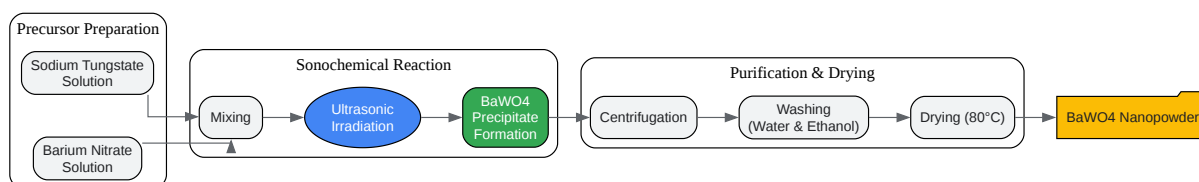
- Beakers or photoreactor
- Magnetic stirrer
- UV-Vis spectrophotometer

Procedure:

- Preparation of Dye Solution:
 - Prepare a stock solution of the target dye (e.g., 10 ppm Rhodamine B) in deionized water.
- Photocatalytic Reaction:
 - In a beaker, disperse a specific amount of BaWO₄ nanoparticles (e.g., 50 mg) in a known volume of the dye solution (e.g., 100 mL).
 - Stir the suspension in the dark for 30 minutes to establish adsorption-desorption equilibrium.
 - Irradiate the suspension with a UV lamp or solar simulator under continuous stirring.
- Analysis:
 - At regular time intervals, withdraw a small aliquot of the suspension.
 - Centrifuge the aliquot to remove the BaWO₄ nanoparticles.
 - Measure the absorbance of the supernatant at the maximum absorption wavelength of the dye using a UV-Vis spectrophotometer.
- Calculation of Degradation Efficiency:
 - The degradation efficiency can be calculated using the following formula: Degradation (%) = $[(C_0 - C_t) / C_0] \times 100$ where C_0 is the initial concentration of the dye and C_t is the concentration at time 't'.

Visualizations

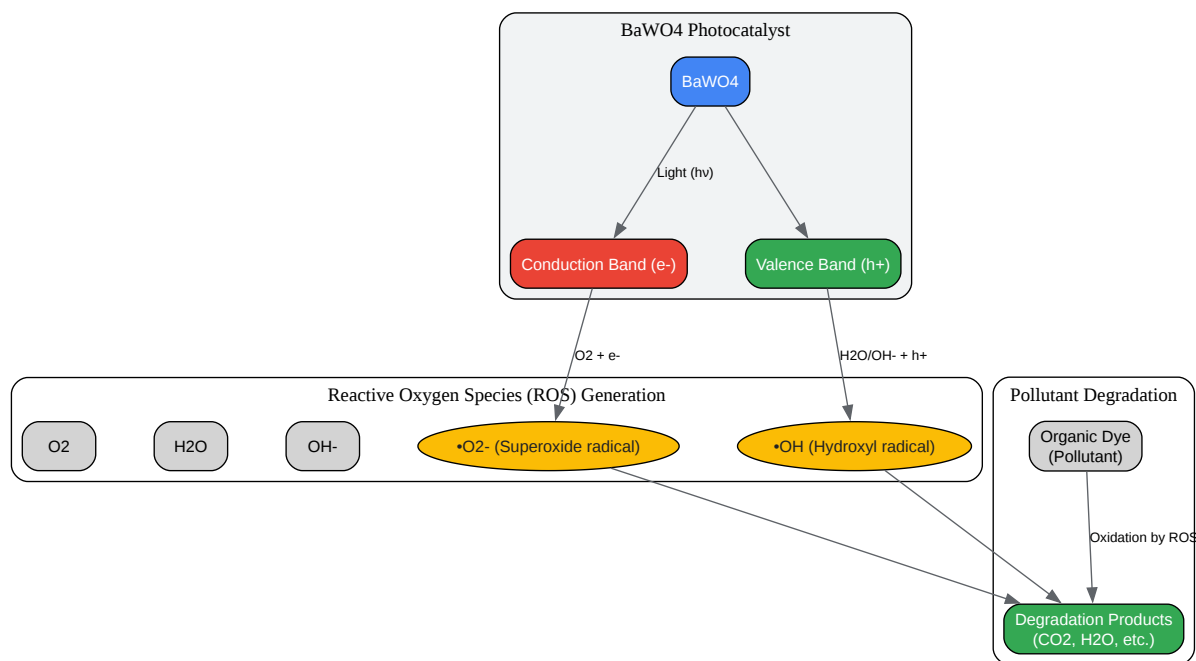
Sonochemical Synthesis Workflow



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Caption: Workflow for the sonochemical synthesis of BaWO₄ nanoparticles.

Photocatalytic Degradation Mechanism



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Caption: Mechanism of photocatalytic degradation of organic dyes by BaWO₄.

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References

- 1. Frontiers | Mechanisms for $\cdot\text{O}_2^-$ and $\cdot\text{OH}$ Production on Flowerlike BiVO_4 Photocatalysis Based on Electron Spin Resonance [frontiersin.org]
- 2. mdpi.com [mdpi.com]
- 3. Recent Developments in Sonochemical Synthesis of Nanoporous Materials [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis of CaWO_4 as a Photocatalyst for Degradation of Methylene Blue and Carmine under Ultraviolet Light Irradiation | MDPI [mdpi.com]
- 6. researchgate.net [researchgate.net]
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